

Application Note & Protocol: Preparation of FRAX486 Stock Solutions in DMSO

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Compound of Interest

Compound Name: FRAX486

Cat. No.: B607551

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **FRAX486** is a potent and selective inhibitor of Group I p21-activated kinases (PAKs), specifically PAK1, PAK2, and PAK3.^{[1][2]} These kinases are crucial signaling proteins that regulate cytoskeletal dynamics, cell motility, and survival.^[3] As downstream effectors of Rho GTPases like Rac1 and Cdc42, PAKs play a significant role in neuronal function, and their dysregulation has been implicated in various neurological disorders.^[4] **FRAX486** has been utilized in preclinical research to explore therapeutic strategies for conditions such as Fragile X syndrome and CDKL5 deficiency disorder by reversing dendritic spine abnormalities and ameliorating behavioral phenotypes.^{[4][5][6]} Proper preparation of stock solutions is the critical first step for ensuring reproducible and reliable experimental results. This document provides a detailed protocol for preparing and storing **FRAX486** stock solutions using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

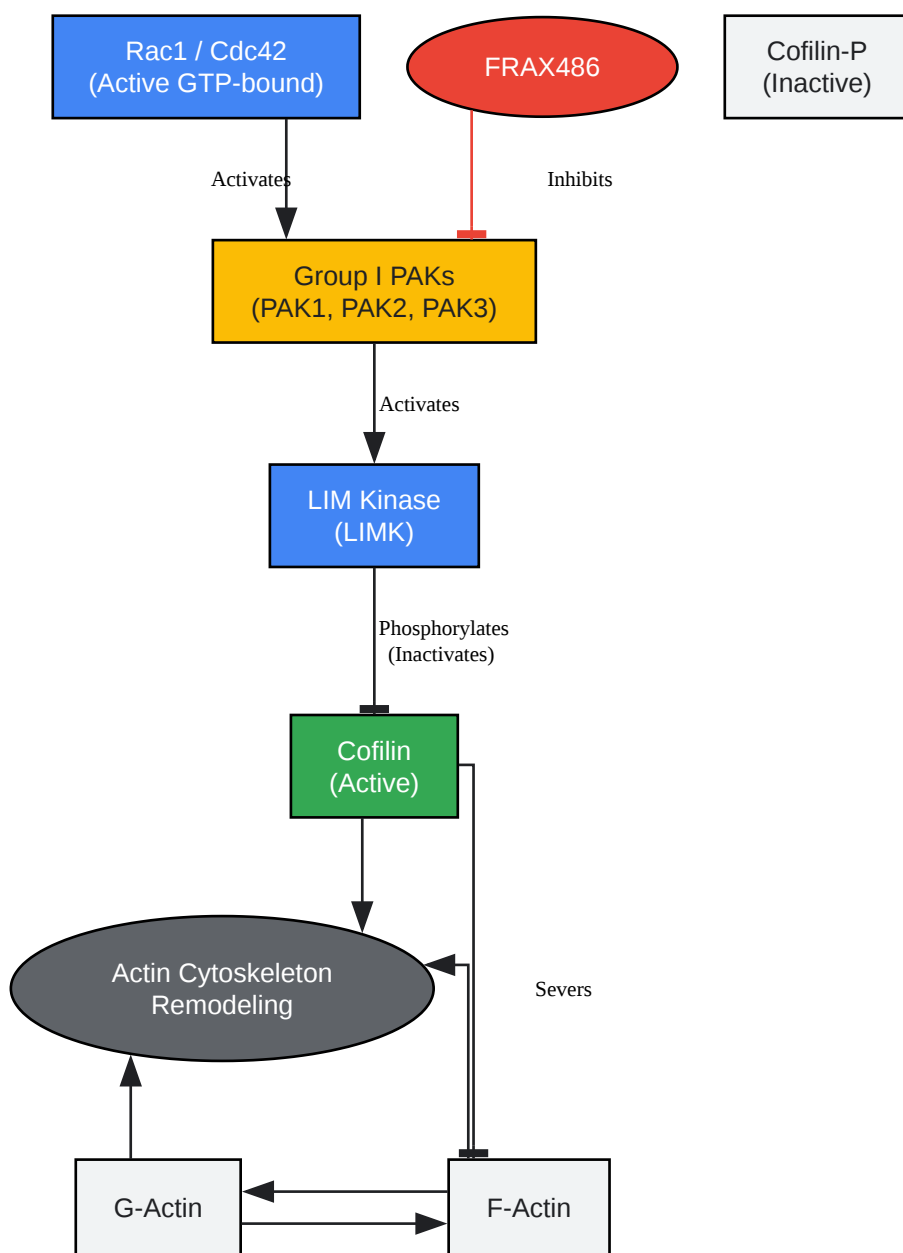
The following table summarizes the key physical and chemical properties of **FRAX486** relevant to stock solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₃ Cl ₂ FN ₆ O	[1]
Molecular Weight	513.39 g/mol	[1]
CAS Number	1232030-35-1	[1]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	10 - 21.2 mg/mL (approx. 20 - 41 mM)	[1][7][8]
Powder Storage	-20°C for up to 3 years	[1]
DMSO Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	[1]

Note: Solubility can vary between batches and is significantly impacted by the purity and water content of the DMSO. Using fresh, anhydrous (hygroscopic) DMSO is highly recommended.[1]
[7] Warming and sonication may be required to achieve complete dissolution at higher concentrations.[1]

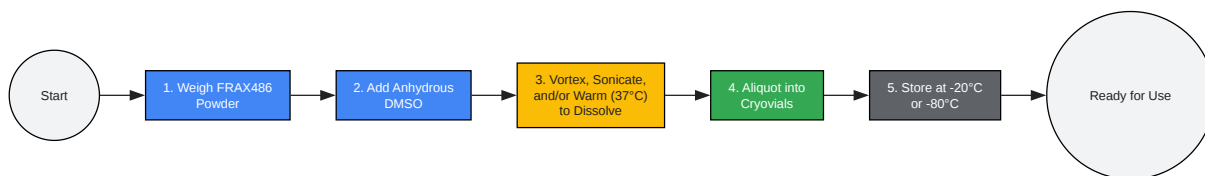
Signaling Pathway & Experimental Workflow

The diagrams below illustrate the signaling pathway targeted by **FRAX486** and the general workflow for preparing a stock solution.



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Caption: **FRAX486** inhibits Group I PAKs, disrupting the signaling cascade that regulates actin dynamics.



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Caption: Workflow for the preparation and storage of **FRAX486** stock solutions in DMSO.

Experimental Protocols

Materials & Equipment

- **FRAX486** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, nuclease-free polypropylene cryovials for aliquots
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath
- Water bath or incubator set to 37°C (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol 1: Preparation of a 20 mM FRAX486 Stock Solution in DMSO

This protocol provides a method for preparing a high-concentration stock solution, which can be easily diluted for various experimental needs.

- Calculation:
 - Determine the mass of **FRAX486** needed. To prepare 1 mL of a 20 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 513.39 \text{ g/mol} \times 1000 \text{ mg/g} = 10.27 \text{ mg}$
- Preparation:
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh 10.27 mg of **FRAX486** powder into the tared tube.
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the powder.
 - Securely cap the tube and vortex thoroughly for 1-2 minutes.
- Dissolution:
 - Visually inspect the solution for any undissolved particulate matter.
 - If particulates remain, sonicate the solution in an ultrasonic water bath for 5-10 minutes.[\[8\]](#)
 - If necessary, gently warm the solution in a 37°C water bath for 5-10 minutes, followed by vortexing, to facilitate complete dissolution.[\[1\]](#) Caution: Avoid excessive heat, which could degrade the compound.
 - The final solution should be clear and free of precipitates.
- Aliquoting and Storage:

- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile cryovials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[9\]](#)
- Clearly label each vial with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots protected from light at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

For cell-based experiments, the high-concentration DMSO stock must be diluted in culture medium to the final desired concentration. It is critical to ensure the final DMSO concentration is non-toxic to the cells, typically below 0.5%.[\[9\]](#)

Example: Preparing a 10 μM working solution from a 20 mM stock.

- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, first create an intermediate stock.
 - Dilute the 20 mM stock 1:100 in sterile culture medium to create a 200 μM intermediate solution. (e.g., add 2 μL of 20 mM stock to 198 μL of medium). The DMSO concentration is now 1%.
- Final Dilution:
 - Dilute the 200 μM intermediate solution 1:20 in culture medium to achieve the final 10 μM concentration. (e.g., add 50 μL of 200 μM solution to 950 μL of medium).
 - The final DMSO concentration in this working solution will be 0.05%, which is well-tolerated by most cell lines.
- Control Group: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any effects of the solvent.[\[9\]](#)

Protocol 3: Considerations for In Vivo Formulations

While DMSO is an excellent solvent for creating stock solutions, it is generally not the preferred vehicle for direct in vivo administration due to potential toxicity. For animal studies, **FRAX486** has been successfully formulated in alternative vehicles.

- Hydroxypropyl- β -cyclodextrin: A common formulation involves dissolving **FRAX486** in a 20% (w/v) solution of hydroxypropyl- β -cyclodextrin in saline or water.[4][5] This vehicle improves the aqueous solubility and bioavailability of the compound for administration via subcutaneous or other routes.[4][5] Preparation of such formulations should be performed according to established protocols and may require further optimization.

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